4,5-Dibromo-2-methylaniline safety data sheet (SDS) PDF

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4,5-Dibromo-2-methylaniline*
CAS No.:	*102170-00-3*
Cat. No.:	*B2964119*

Get Quote

Part 1: Executive Technical Summary

4,5-Dibromo-2-methylaniline (also known as 4,5-Dibromo-o-toluidine) is a halogenated aniline derivative utilized primarily as a high-value intermediate in the synthesis of agrochemicals and pharmaceutical scaffolds. Its structural significance lies in the vicinal dibromide pattern at the 4 and 5 positions, which provides a unique handle for cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig) to generate fused heterocyclic systems such as indoles and quinolines.

Unlike simple anilines, the presence of two bromine atoms significantly increases the compound's lipophilicity (LogP), altering its bioavailability and dermal absorption rates. This guide synthesizes critical safety data with practical handling protocols for research and scale-up environments.

Part 2: Chemical Identity & Physicochemical Profile

Systematic Name: 4,5-Dibromo-2-methylbenzenamine Synonyms: 4,5-Dibromo-o-toluidine; 2-Amino-4,5-dibromotoluene

© 2026 BenchChem. All rights reserved.

Property	Value / Description	Note
CAS Number	102170-00-3	Verified Identifier
Molecular Formula	$C_7H_7Br_2N$	
Molecular Weight	264.95 g/mol	Heavy halogen load
Physical State	Solid (Crystalline powder)	Off-white to pale brown
Melting Point	73–76 °C (Predicted)	Low melting solid
Solubility	DMSO, Chloroform, Methanol	Insoluble in water
pKa (Conjugate Acid)	~2.5–3.0	Less basic than aniline due to -I effect of Br
LogP	~3.2 (Predicted)	High lipophilicity (Skin absorption risk)

Part 3: Hazard Identification & Toxicology

GHS Classification (Aligned with 29 CFR 1910.1200):

- Acute Toxicity (Oral): Category 4 (H302)[1][2]
- Acute Toxicity (Dermal): Category 4 (H312)[1]
- Acute Toxicity (Inhalation): Category 4 (H332)[1][2]
- Skin Corrosion/Irritation: Category 2 (H315)[1]
- Serious Eye Damage/Irritation: Category 2A (H319)
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory) (H335)

Toxicological Mechanism:

- Methemoglobinemia: Like all aniline derivatives, this compound can undergo N-hydroxylation in the liver (CYP450 mediated) to form N-hydroxy-**4,5-dibromo-2-methylaniline**. This

© 2026 BenchChem. All rights reserved.

metabolite oxidizes ferrous hemoglobin (Fe^{2+}) to ferric methemoglobin (Fe^{3+}), destroying the blood's oxygen-carrying capacity.

- Lipophilic Enhancement: The dibromo-substitution increases lipid solubility compared to unsubstituted aniline. This facilitates rapid transdermal transport, making skin contact a primary route of systemic toxicity.

Part 4: Synthesis & Reaction Workflow

To understand the impurities and handling requirements, one must understand the synthesis. The most reliable route minimizes oxidation by protecting the amine before halogenation.

Methodology:

- Protection:o-Toluidine is acetylated to form N-(2-methylphenyl)acetamide.
- Bromination: Controlled bromination (using Br_2 or NBS) introduces bromines at the para (4) and meta (5) positions relative to the amine. The acetamide group directs para, but steric and electronic factors allow for 4,5-substitution under specific conditions.
- Deprotection: Acid hydrolysis removes the acetyl group to yield the final amine.



Click to download full resolution via product page

Figure 1: Synthetic pathway utilizing amine protection to prevent oxidation and control regioselectivity.

Part 5: Safe Handling & Storage Architecture

Containment Strategy

- Engineering Controls: All open handling must occur within a certified chemical fume hood operating at a face velocity of 80–100 fpm.

© 2026 BenchChem. All rights reserved.

- Powder Handling: Use a static-dissipative balance enclosure if weighing <10 mg. For larger quantities, use a localized exhaust snorkel.

Personal Protective Equipment (PPE) Matrix

PPE Component	Material Specification	Scientific Rationale
Gloves (Primary)	Nitrile (Double gloving recommended)	Standard nitrile offers good resistance to solid anilines.
Gloves (Solvent Work)	Silver Shield / Laminate	If dissolved in DCM or Chloroform, nitrile is insufficient. Laminate prevents permeation of the carrier solvent.
Respiratory	N95 (Solids) / P100 (if dusting)	Prevents inhalation of particulates.
Body Protection	Tyvek Lab Coat	Disposable suits preferred to prevent contamination of reusable fabric lab coats.

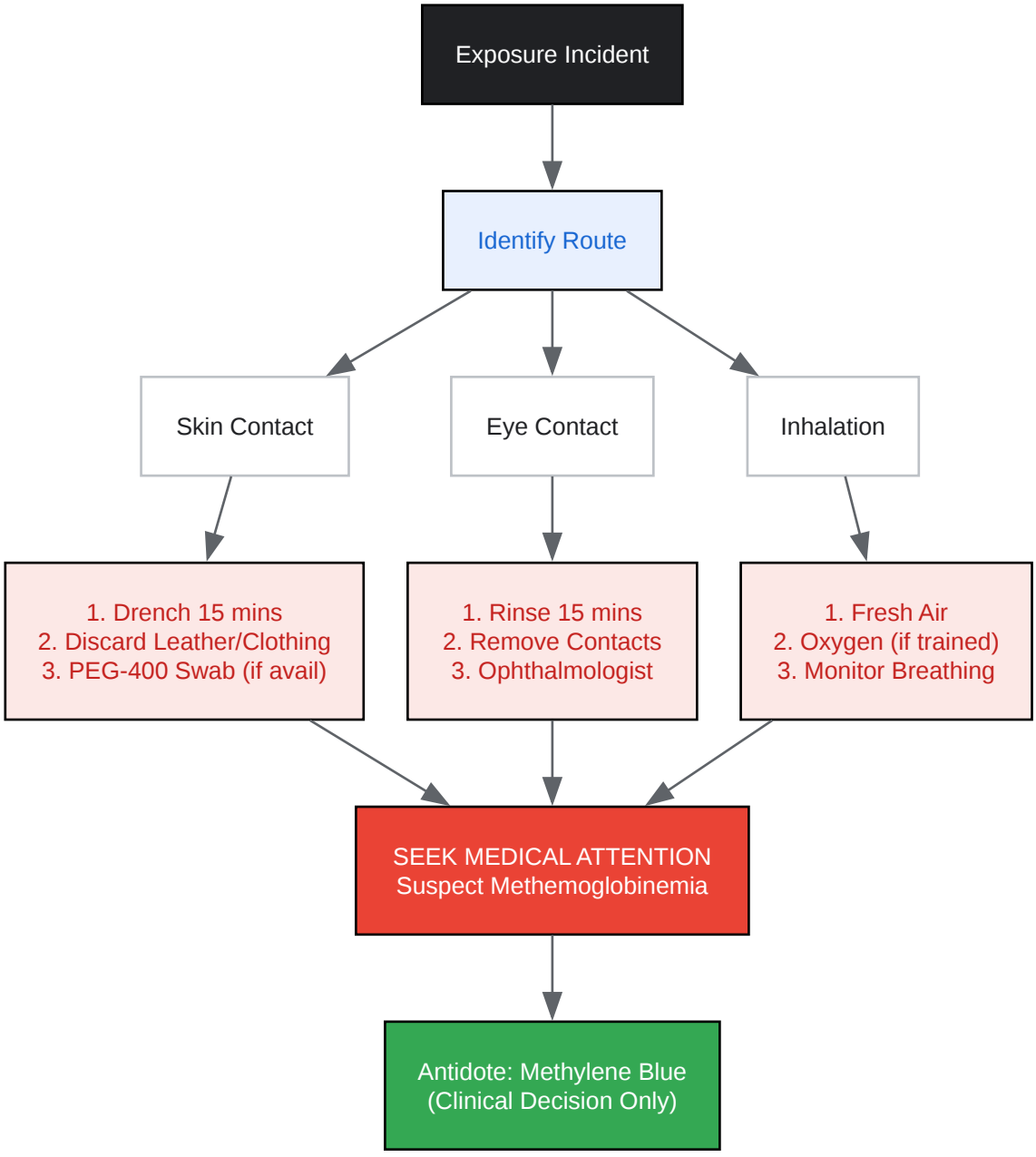
Storage Conditions

- Temperature: 2–8 °C (Refrigerate).
- Atmosphere: Store under inert gas (Argon/Nitrogen). Anilines oxidize (darken) upon air exposure.
- Segregation: Store away from oxidizing agents (e.g., nitric acid, peroxides) to prevent exothermic decomposition.

Part 6: Emergency Response Protocols

Critical Note: Standard "Blue" skin appearance (Cyanosis) is a late sign of methemoglobinemia. Do not wait for cyanosis to seek medical aid if exposure is suspected.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Decision tree for emergency response, highlighting specific aniline decontamination steps.

First Aid Specifics:

- Skin: Use Polyethylene Glycol (PEG 400) or soapy water. Avoid alcohol, as it may increase transdermal absorption of the lipophilic bromo-aniline.

© 2026 BenchChem. All rights reserved.

- Ingestion: Do NOT induce vomiting. The risk of aspiration pneumonia outweighs the benefit. Rinse mouth and transport immediately.

Part 7: Disposal & Environmental Fate

- Waste Stream: Halogenated Organic Waste.
- Destruction: High-temperature incineration equipped with a scrubber. The combustion will generate Hydrogen Bromide (HBr) and Nitrogen Oxides (NOx), necessitating acid gas scrubbing.
- Ecological Impact: Very toxic to aquatic life with long-lasting effects.[2] Do not allow release into drains.[1][2] The bromine atoms make the ring resistant to rapid biodegradation.

References

- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 23462589 (Analog: 3,5-Dibromo-2-methylaniline). Retrieved from [Link][3]
- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200. Retrieved from [Link]
- Nevile, R. H. C., & Winther, A. (1881).[4] Derivatives of Toluene and Toluidine. Journal of the Chemical Society, Transactions.[4] (Historical basis for halogenated toluidine synthesis).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. tcichemicals.com [tcichemicals.com]
- 2. merckmillipore.com [merckmillipore.com]
- 3. 3,5-Dibromo-2-methylaniline | C7H7Br2N | CID 23462589 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. Full text of "A Dictionary Of Applied Chemistry Vol. 7" [archive.org]
- To cite this document: BenchChem. [4,5-Dibromo-2-methylaniline safety data sheet (SDS) PDF]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2964119/docs#4-5-dibromo-2-methylaniline-safety-data-sheet-sds-pdf]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.